

Application Notes & Protocols: Cyclopropyl(4-hydroxyphenyl)methanone (C4HPM)

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Compound of Interest

Compound Name:	Cyclopropyl(4-hydroxyphenyl)methanone
CAS No.:	36116-18-4
Cat. No.:	B1268804

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Abstract

This document provides a comprehensive guide for the safe and effective handling, storage, and application of **Cyclopropyl(4-hydroxyphenyl)methanone** (CAS No. 36116-18-4), a key building block and intermediate in pharmaceutical and chemical synthesis. These protocols are designed for researchers, scientists, and drug development professionals to ensure personnel safety, maintain compound integrity, and achieve reproducible experimental outcomes. The guidelines herein are synthesized from authoritative safety data sheets and established laboratory best practices.

Compound Profile and Physicochemical Properties

Cyclopropyl(4-hydroxyphenyl)methanone, also known as 4-cyclopropanecarbonylphenol, is a ketone derivative with a molecular formula of $C_{10}H_{10}O_2$.^{[1][2]} Its structure, featuring a cyclopropyl group and a hydroxyphenyl moiety, makes it a valuable intermediate in organic synthesis. Understanding its fundamental properties is critical for its appropriate use.

Table 1: Physicochemical Data for **Cyclopropyl(4-hydroxyphenyl)methanone**

Property	Value	Source
CAS Number	36116-18-4	[1][2]
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1][2]
Molecular Weight	162.19 g/mol	[1][2]
Appearance	Light brown to brown solid	[2]
Melting Point	105-107 °C	[1][2]
Boiling Point	335.5 ± 15.0 °C (Predicted)	[1]
pKa	8.09 ± 0.15 (Predicted)	[1][2]
Storage Temperature	Room Temperature (Sealed, Dry)	[1][2]

Causality Insight: The phenolic hydroxyl group (pKa ≈ 8.09) indicates that the compound is weakly acidic.[1][2] This is crucial for selecting appropriate solvents and buffer systems in experimental designs, as its solubility and stability can be pH-dependent. The solid nature and relatively high melting point suggest good stability at ambient temperatures, simplifying short-term handling.[1][2]

Hazard Identification and Safety Precautions

According to the Globally Harmonized System (GHS), **Cyclopropyl(4-hydroxyphenyl)methanone** is classified as a hazardous substance. Adherence to safety protocols is mandatory.

GHS Classification:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[2][3]
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[2][3]
- Specific Target Organ Toxicity (Single Exposure) (Category 3), Respiratory System: H335 - May cause respiratory irritation.

Signal Word: Warning[2][3]

Pictograms:

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

- Hand Protection: Wear chemically resistant, impervious gloves (e.g., nitrile rubber) conforming to EN 374.[3]
- Eye/Face Protection: Use tightly fitting safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
- Skin and Body Protection: Wear a laboratory coat. For tasks with a higher risk of spillage, consider additional protective clothing.[4][5]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.[6] If engineering controls are insufficient, a NIOSH-approved respirator for organic vapors and particulates is recommended.[5]

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][6]
- In Case of Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing. If skin irritation occurs, get medical advice.[3][6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[3][6]

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[3]

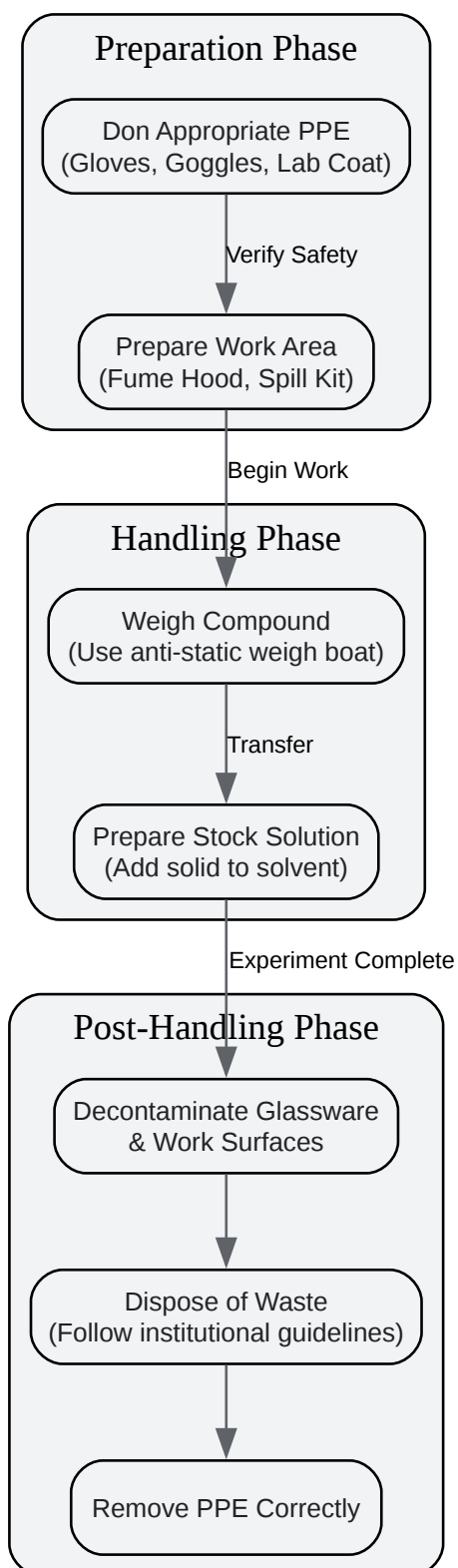
Comprehensive Handling and Storage Protocols

Receiving and Initial Inspection

Upon receipt, inspect the container for any damage or signs of leakage. Verify that the label information matches the order details and that the container is tightly sealed. Log the compound into the chemical inventory system with the date of receipt.

General Handling Workflow

Handling of **Cyclopropyl(4-hydroxyphenyl)methanone** should always occur in a designated area, preferably within a certified chemical fume hood, to minimize inhalation exposure and contain potential spills.



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Sources

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